

Essential Safety and Logistical Information for Handling Seltorexant

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of investigational compounds like **Seltorexant** is paramount. This document provides procedural guidance on personal protective equipment, operational plans for handling, and disposal protocols to maintain a safe laboratory environment.

Personal Protective Equipment (PPE) and Handling

When working with **Seltorexant**, it is crucial to use appropriate personal protective equipment to prevent exposure.[1][2] Engineering controls, such as using the compound in an area with appropriate exhaust ventilation, should be the primary method of exposure control.[1][2]

Recommended Personal Protective Equipment:



| Equipment Type | Specification | Purpose |
|------------------------|---|--|
| Eye Protection | Safety glasses with side- shields or goggles. | To prevent eye contact with Seltorexant powder or solutions. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile rubber). | To avoid skin contact. |
| Respiratory Protection | A NIOSH-approved respirator is recommended if ventilation is inadequate or for handling large quantities. For spills, a self-contained breathing apparatus may be necessary. [3] | To prevent inhalation of dust or aerosols. |
| Body Protection | A lab coat or other protective clothing. | To protect skin and personal clothing from contamination. |

General Handling Precautions:

- Avoid breathing dust, vapor, mist, or gas.[1][2]
- Avoid contact with skin and eyes.[1][2]
- Handle in a well-ventilated area.[1][2]
- · Wash hands thoroughly after handling.

Emergency First Aid Procedures

In the event of accidental exposure to **Seltorexant**, the following first aid measures should be taken immediately.[1]



| Exposure Route | First Aid Procedure |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, provide artificial respiration or oxygen. [3] Avoid mouth-to-mouth resuscitation.[1][2] |
| Skin Contact | Immediately wash the affected area with plenty of water.[3] Remove contaminated clothing. |
| Eye Contact | Rinse thoroughly with plenty of water, also under the eyelids.[1] If contact lenses are worn, remove them if possible. |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[1][2] |

In all cases of exposure, seek medical attention.[1]

Accidental Release and Spill Management

In the case of a spill, it is important to follow a clear and systematic procedure to ensure the safety of all personnel and to effectively decontaminate the area.

Caption: Workflow for managing a Seltorexant spill.

Spill Cleanup Protocol:

- Evacuate Personnel: Immediately evacuate all personnel from the affected area.[1][2]
- Ensure Adequate Ventilation: Increase ventilation to the area if it is safe to do so.[1][2]
- Don Full PPE: Wear appropriate personal protective equipment, including respiratory protection, gloves, and eye protection.[1][2]
- Contain the Spill: Prevent further leakage or spillage if possible. Keep the product away from drains and water courses.[1][2]

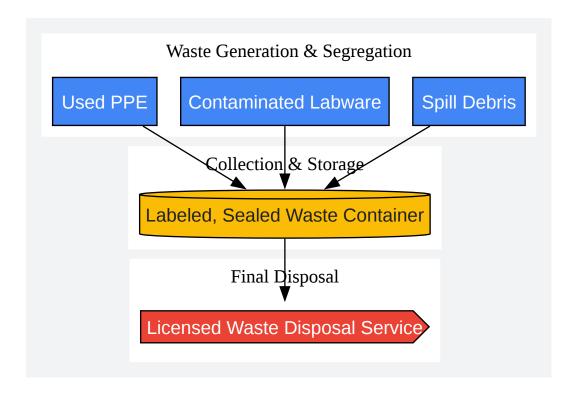


- Absorb with Inert Material: For liquid spills, absorb the solution with a finely-powdered liquid-binding material such as diatomite or universal binders.[1][2] For solid spills, carefully sweep or scoop up the material, avoiding dust generation.
- Collect and Place in a Sealed Container: Place the absorbed material or powder into a suitable, sealed container for disposal.
- Decontaminate the Area: Clean the spill area thoroughly. Surfaces and equipment can be decontaminated by scrubbing with alcohol.[1][2]
- Dispose of Waste: Dispose of the contaminated material according to institutional and local regulations.
- Restock Spill Kit: Replenish any used materials in the spill kit.

Disposal Plan

All waste materials contaminated with **Seltorexant**, including used PPE, absorbent materials from spills, and empty containers, should be considered chemical waste.

Disposal Workflow:





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